

A Comprehensive Technical Guide to the Chemical Properties of Acetylsalicylic Acid

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Compound of Interest

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the core chemical properties of acetylsalicylic acid (ASA), commonly known as aspirin. The information presented herein is intended to support research, scientific analysis, and drug development activities by offering a thorough understanding of ASA's chemical behavior, stability, and analytical methodologies.

General and Physicochemical Properties

Acetylsalicylic acid is a synthetic organic compound derived from salicylic acid.^[1] It is a white, crystalline powder that is odorless but can develop a vinegar-like smell in moist air due to hydrolysis.^{[2][3]} The molecule consists of a benzene ring with two functional groups: a carboxylic acid and an ester.^{[4][5][6]} These groups are fundamental to its chemical reactivity and biological activity.

Table 1: Physicochemical Properties of Acetylsalicylic Acid

Property	Value	References
Molecular Formula	C ₉ H ₈ O ₄	[2] [7]
Molar Mass	180.16 g/mol	[3]
Melting Point	135-136 °C (275-277 °F)	[3] [8] [9] [10]
Boiling Point	140 °C (284 °F) (decomposes)	[3] [8] [10]
pKa (at 25 °C)	3.5	[9] [10] [11] [12] [13]
Density	1.40 g/cm ³	[7]

Solubility Profile

The solubility of acetylsalicylic acid is a critical factor in its formulation and bioavailability. It is slightly soluble in water and freely soluble in several organic solvents.[\[3\]](#)[\[8\]](#)[\[14\]](#) The presence of both a polar carboxylic acid group and a less polar acetylated phenolic ester contributes to this solubility profile.

Table 2: Solubility of Acetylsalicylic Acid in Various Solvents

Solvent	Solubility	Temperature (°C)	References
Water	3 mg/mL	20	[14]
Water	2.7 mg/mL (in PBS, pH 7.2)	Not Specified	[15]
Water	3.3 mg/mL	Not Specified	[16]
Ethanol	Freely Soluble	Not Specified	[3]
Ethanol	80 mg/mL	Not Specified	[15]
Ethanol	200 mg/mL	Not Specified	[16]
Diethyl Ether	Soluble	Not Specified	[8] [14]
Chloroform	Soluble	Not Specified	[8]
Dimethyl Sulfoxide (DMSO)	41 mg/mL	Not Specified	[15]
Dimethylformamide (DMF)	30 mg/mL	Not Specified	[15]
Acetone	Soluble	Not Specified	[14]
Benzene	Poorly Soluble	Not Specified	[14]

The solubility of acetylsalicylic acid in water can be enhanced by the use of co-solvents like ethanol.[\[17\]](#)[\[18\]](#) Studies have shown that in ethanol-water mixtures, the solubility of ASA increases with a higher volume fraction of ethanol, peaking at a 90:10 ethanol to water ratio at both 25 °C and 37 °C.[\[18\]](#)

Stability and Degradation

Acetylsalicylic acid is susceptible to hydrolysis, particularly in the presence of moisture or in aqueous solutions, breaking down into salicylic acid and acetic acid.[\[2\]](#)[\[14\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#) This degradation is a primary concern for the stability of pharmaceutical formulations. The rate of hydrolysis is influenced by pH, temperature, and the presence of buffers.[\[19\]](#)[\[20\]](#)[\[22\]](#)

The hydrolysis of aspirin generally follows pseudo-first-order kinetics.[\[19\]](#)[\[23\]](#) It is most stable in dry air and at acidic pH.[\[8\]](#)[\[20\]](#) In solutions with a pH between 4 and 8, the rate of hydrolysis is largely independent of pH.[\[20\]](#) However, in highly acidic or alkaline solutions, the degradation is more rapid.[\[9\]](#)[\[20\]](#)

Table 3: Hydrolysis Kinetics of Acetylsalicylic Acid

Condition	Rate Constant (k)	Half-life (t _{1/2})	References
Phosphate buffer (0.1 M, pH 7.4)	-	537.21 ± 8.42 hours	[19]
Glycerol/water system	-	155.31 ± 2.33 hours	[19]
Boric acid buffer (pH 10.4)	-	256.67 ± 2.35 hours	[19]
10% Dextrose solution	-	261.61 ± 2.306 hours	[19]
pH 7.4, 25°C	$7.0 \times 10^{-6} \text{ s}^{-1}$	-	[24]
pH 7.4, 37°C	$1.0 \times 10^{-5} \text{ s}^{-1}$	-	[24]
pH 7.4, 50°C	$4.0 \times 10^{-5} \text{ s}^{-1}$	-	[24]
pH 7.4, 75°C	$3.0 \times 10^{-4} \text{ s}^{-1}$	-	[24]
pH 7.4, 85°C	$4.0 \times 10^{-4} \text{ s}^{-1}$	-	[24]

Storage conditions significantly impact the stability of acetylsalicylic acid. Exposure to elevated moisture, high temperatures (above 25°C), and direct sunlight accelerates degradation.[\[25\]](#) Reduced temperatures (below 8°C) enhance stability.[\[25\]](#)

Reactivity

The chemical reactivity of acetylsalicylic acid is dictated by its functional groups. The carboxylic acid group can undergo typical acid-base reactions, while the ester group is susceptible to nucleophilic attack, leading to hydrolysis.[\[4\]](#)[\[26\]](#)

A key reaction of acetylsalicylic acid is the acetylation of other molecules.[\[27\]](#) This is the basis of its primary pharmacological effect, where it irreversibly acetylates a serine residue in the

active site of cyclooxygenase (COX) enzymes.[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#) It can also react with other nucleophilic biomolecules, such as proteins and glutathione.[\[26\]](#)

Spectroscopic Properties

Spectroscopic data is essential for the identification and quantification of acetylsalicylic acid. While specific spectra are not provided here, the key functional groups give rise to characteristic signals in Infrared (IR), Nuclear Magnetic Resonance (NMR), and Ultraviolet-Visible (UV-Vis) spectroscopy.

- IR Spectroscopy: Expect characteristic peaks for the carboxylic acid O-H stretch, the C=O stretches of the carboxylic acid and the ester, and C-O stretches.
- NMR Spectroscopy: Proton and Carbon-13 NMR will show distinct signals for the aromatic protons, the methyl protons of the acetyl group, and the carbons of the benzene ring, carboxyl group, and ester group.
- UV-Vis Spectroscopy: The aromatic ring gives rise to absorption in the UV region, which is useful for quantitative analysis.

Experimental Protocols

Determination of the pKa of Acetylsalicylic Acid by Titration

This protocol outlines the determination of the acid dissociation constant (pKa) of acetylsalicylic acid through acid-base titration.

Materials:

- Acetylsalicylic acid
- 0.10 mol dm⁻³ Sodium hydroxide solution
- 95% Ethanol
- Deionized water

- 50 cm³ burette
- 250 cm³ beaker
- pH probe and meter
- Magnetic stirrer and stir bar
- Balance

Procedure:

- Accurately weigh approximately 0.36 g of acetylsalicylic acid and transfer it to a 250 cm³ beaker.[31][32]
- Add 10 cm³ of 95% ethanol to dissolve the aspirin. Stir until all the solid has dissolved.[31][32]
- Add 90 cm³ of deionized water to the beaker and stir to create a homogeneous solution.[31][32]
- Calibrate the pH probe using standard buffer solutions.
- Place the calibrated pH probe into the aspirin solution.
- Fill the burette with the 0.10 mol dm⁻³ sodium hydroxide solution.
- Record the initial pH of the aspirin solution.
- Add the sodium hydroxide solution from the burette in 2 cm³ increments, recording the pH after each addition while continuously stirring.[31][32]
- As the pH begins to change more rapidly, reduce the increment volume to 0.5 cm³ to accurately determine the equivalence point.[31][32]
- Continue adding the titrant until the pH has stabilized well past the equivalence point.
- Plot a graph of pH versus the volume of sodium hydroxide solution added.

- Determine the equivalence point, which is the point of steepest inflection on the curve.
- The half-equivalence point is the volume of titrant that is half of the volume at the equivalence point.
- The pH at the half-equivalence point is equal to the pKa of acetylsalicylic acid.[31][32]

Synthesis and Purification of Acetylsalicylic Acid

This protocol describes the laboratory synthesis of acetylsalicylic acid from salicylic acid and acetic anhydride, followed by purification by recrystallization.[1][33][34][35][36]

Materials:

- Salicylic acid
- Acetic anhydride
- Concentrated (85%) phosphoric acid or concentrated sulfuric acid (catalyst)
- Ethanol
- Deionized water
- Ice
- Erlenmeyer flasks
- Graduated cylinders
- Hot plate or water bath
- Buchner funnel and filter flask (for vacuum filtration)
- Filter paper
- 1% Ferric chloride solution (for purity testing)

Procedure:

Part A: Synthesis

- Weigh approximately 2.0 g of salicylic acid and place it in a 50 mL Erlenmeyer flask.[1][33]
- In a fume hood, carefully add 4-5 mL of acetic anhydride to the flask.[1][33]
- Add 5-10 drops of concentrated phosphoric acid or sulfuric acid to the mixture to act as a catalyst.[1][33]
- Gently swirl the flask to dissolve the salicylic acid.
- Heat the flask in a warm water bath (70-80 °C) for 10-15 minutes.[1][33]
- After heating, cautiously add 20 drops of cold deionized water to the flask to react with any excess acetic anhydride.[33]
- Add approximately 20 mL of cold deionized water to the flask and cool the mixture in an ice bath to induce crystallization.[33][34]
- Collect the crude aspirin crystals by vacuum filtration using a Buchner funnel.[33][34]
- Wash the crystals with a small amount of ice-cold deionized water.[33][34]

Part B: Purification by Recrystallization

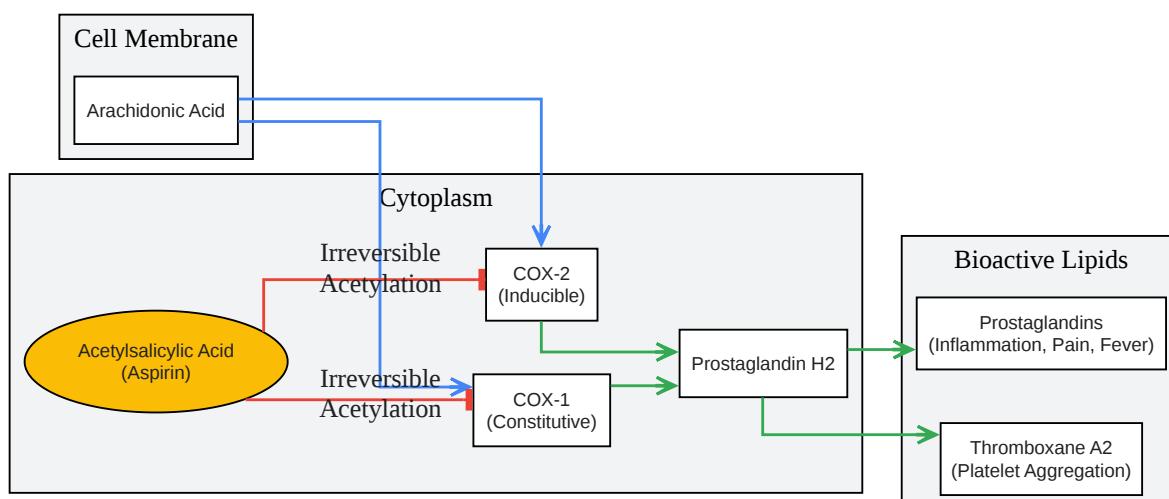
- Transfer the crude aspirin to a clean Erlenmeyer flask.
- Add a minimal amount of warm ethanol to dissolve the crystals.[34][35]
- Slowly add cold water until the solution becomes cloudy, then allow it to cool to room temperature.[34][35]
- Place the flask in an ice bath to complete the recrystallization process.[34][35]
- Collect the purified aspirin crystals by vacuum filtration.[34][35]
- Dry the purified crystals on a watch glass.

Part C: Purity Assessment

- Melting Point Determination: Measure the melting point of the purified aspirin. Pure acetylsalicylic acid has a melting point of 135-136 °C. A broad melting range indicates the presence of impurities.[33]
- Ferric Chloride Test: Dissolve a small amount of the purified product in ethanol and add a few drops of 1% ferric chloride solution. The absence of a purple color indicates that the unreacted salicylic acid has been successfully removed.[1][33]

Visualizations

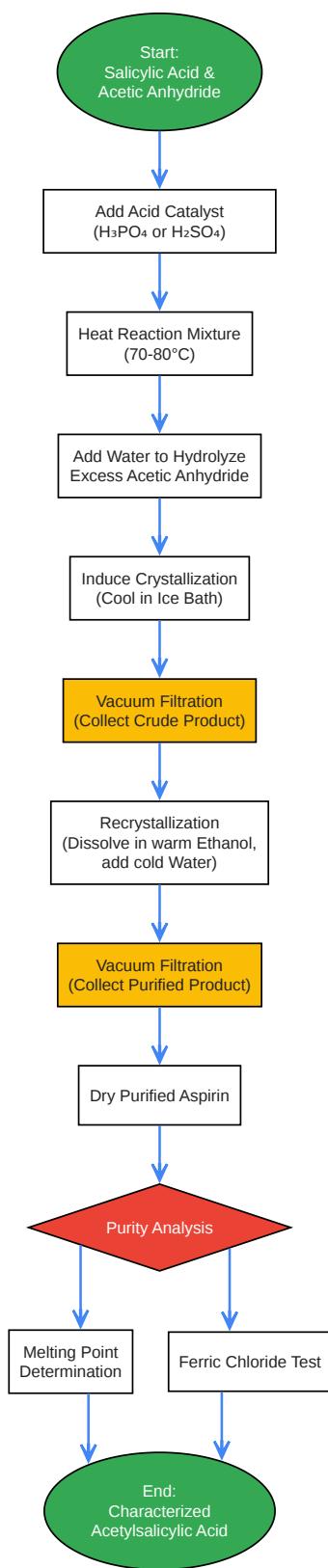
Signaling Pathway: Acetylsalicylic Acid's Inhibition of Cyclooxygenase



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Caption: Mechanism of action of acetylsalicylic acid via irreversible inhibition of COX-1 and COX-2 enzymes.

Experimental Workflow: Synthesis and Purity Analysis of Acetylsalicylic Acid

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Caption: A typical laboratory workflow for the synthesis and purification of acetylsalicylic acid.

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